

# A Comparative Guide to the Validated Decay Scheme of Carbon-15

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbon-15

Cat. No.: B1200482

[Get Quote](#)

For researchers, scientists, and professionals in drug development utilizing isotopic labeling, a precise understanding of the decay properties of radionuclides is paramount. This guide provides a detailed comparison and validation of the **Carbon-15** ( $^{15}\text{C}$ ) decay scheme, presenting key experimental data, methodologies, and a visual representation of the decay pathway.

## Quantitative Decay Data

The radioactive isotope  $^{15}\text{C}$  decays via beta-minus ( $\beta^-$ ) emission to the stable isotope Nitrogen-15 ( $^{15}\text{N}$ ). The decay process predominantly populates excited states of  $^{15}\text{N}$ , which subsequently de-excite through gamma-ray emission. The following tables summarize the key quantitative data for this decay, based on the Evaluated Nuclear Structure Data File (ENSDF), which represents a critical review of all available experimental data.

Table 1: Properties of **Carbon-15**

Property	Value
Half-life ( $T_{1/2}$ )	2.449 (5) s
Q-value ( $\beta^-$ )	9772.3 (23) keV
Decay Mode	100% $\beta^-$
Spin and Parity ( $J^\pi$ )	1/2+

Table 2: Beta Decay Transitions from **Carbon-15**

Daughter Nucleus	Excited State Energy (keV)	Beta Transition Energy (keV)	Branching Ratio (%)	Log ft
<sup>15</sup> N	0	9772.3	3.6 (4)	5.95 (5)
<sup>15</sup> N	5270.50	4501.8	42.9 (14)	4.14 (2)
<sup>15</sup> N	5298.81	4473.5	1.8 (3)	5.63 (7)
<sup>15</sup> N	6323.90	3448.4	51.0 (15)	3.82 (2)
<sup>15</sup> N	8312.6	1459.7	0.61 (4)	4.96 (3)
<sup>15</sup> N	8571	1201.3	0.083 (6)	5.56 (4)

Table 3: Gamma-Ray Emissions from Nitrogen-15 Excited States

Initial Energy Level (keV)	Final Energy Level (keV)	Gamma-Ray Energy (keV)	Relative Intensity
5270.50	0	5270.50	42.9 (14)
5298.81	0	5298.81	1.8 (3)
6323.90	0	6323.90	51.0 (15)
8312.6	0	8312.6	0.088 (6)
8312.6	5270.50	3042.1	0.44 (3)
8312.6	5298.81	3013.8	0.082 (6)
8571	0	8571	0.008 (1)
8571	5270.50	3300.5	0.075 (6)

## Experimental Protocols

The validation of the  $^{15}\text{C}$  decay scheme relies on a combination of experimental techniques designed to produce the isotope and precisely measure its decay products.

## Production of Carbon-15

A common method for producing  $^{15}\text{C}$  is through a nuclear reaction, such as the  $^{13}\text{C}(\text{t},\text{p})^{15}\text{C}$  reaction.<sup>[1]</sup> In this type of experiment, a target enriched in Carbon-13 is bombarded with a beam of tritons (the nucleus of a tritium atom,  $^3\text{H}$ ). The resulting reaction produces protons (p) and the desired **Carbon-15** nuclei. The energy of the incident triton beam is carefully selected to maximize the production cross-section of  $^{15}\text{C}$ .

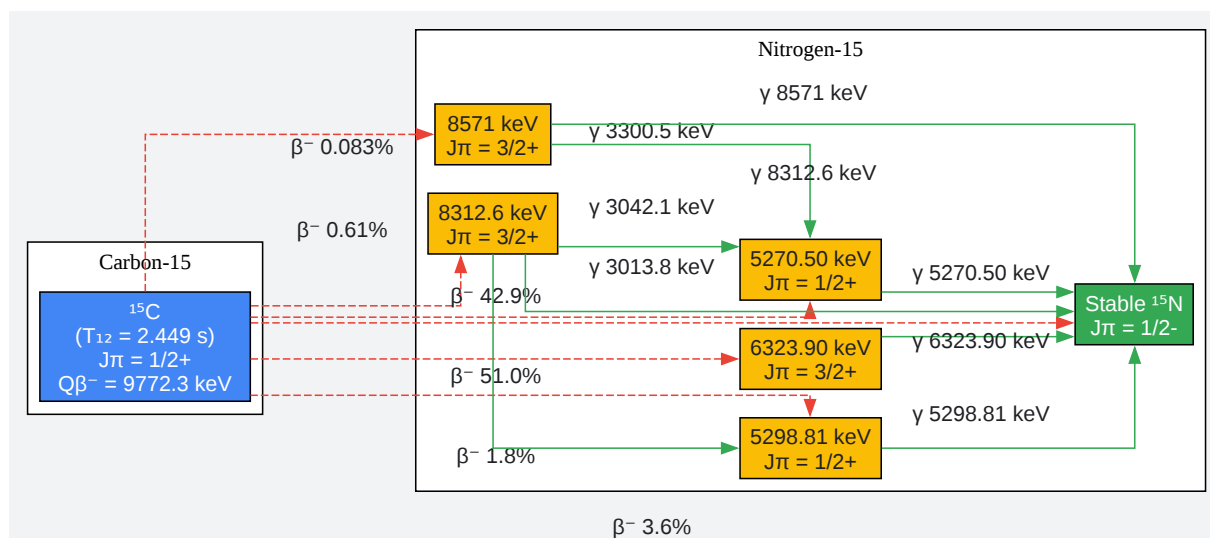
## Measurement of Beta and Gamma Emissions

The decay of  $^{15}\text{C}$  is studied by detecting the emitted beta particles and subsequent gamma rays.

- **Beta Detection and Half-life Measurement:** Beta particles are typically detected using plastic scintillators. To measure the half-life, the detected beta events are multiscaled, meaning they are counted in successive time intervals following the production of the  $^{15}\text{C}$  sample. The resulting decay curve is then fitted with an exponential function to determine the half-life. A value of  $2.449 \pm 0.005$  seconds has been determined using this method.<sup>[1]</sup>
- **Gamma-Ray Spectroscopy:** The gamma rays emitted from the de-excitation of the  $^{15}\text{N}$  daughter nucleus are measured with high-resolution detectors, such as High-Purity Germanium (HPGe) detectors. These detectors provide excellent energy resolution, allowing for the precise identification and quantification of the different gamma transitions. The detector is calibrated using standard radioactive sources with well-known gamma-ray energies and intensities. By analyzing the gamma-ray spectrum, the energies and relative intensities of the transitions can be determined, which in turn allows for the deduction of the beta branching ratios to the different excited states of  $^{15}\text{N}$ .<sup>[1]</sup>

## Decay Scheme Visualization

The following diagram illustrates the validated decay scheme of **Carbon-15**, showing the beta decay pathways to the various energy levels of Nitrogen-15 and the subsequent gamma-ray emissions.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Beta decay of  $^{15}\text{C}$  (Journal Article) | OSTI.GOV [osti.gov]
- To cite this document: BenchChem. [A Comparative Guide to the Validated Decay Scheme of Carbon-15]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200482#validation-of-the-carbon-15-decay-scheme\]](https://www.benchchem.com/product/b1200482#validation-of-the-carbon-15-decay-scheme)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)